

# 2-Hydroxynicotinonitrile molecular weight and formula

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: **2-Hydroxynicotinonitrile**

Cat. No.: **B016790**

[Get Quote](#)

## Technical Guide: 2-Hydroxynicotinonitrile

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the core physicochemical properties of **2-Hydroxynicotinonitrile**. Due to the limited availability of detailed experimental data specifically for this compound in the public domain, this guide also presents representative experimental protocols and potential areas of biological investigation based on structurally related molecules.

## Core Compound Data

All quantitative data for **2-Hydroxynicotinonitrile** is summarized in the table below for clear and easy reference.

| Property          | Value                                                                                         | Citation(s)                             |
|-------------------|-----------------------------------------------------------------------------------------------|-----------------------------------------|
| Molecular Formula | C <sub>6</sub> H <sub>4</sub> N <sub>2</sub> O                                                | <a href="#">[1]</a> <a href="#">[2]</a> |
| Molecular Weight  | 120.11 g/mol                                                                                  | <a href="#">[1]</a>                     |
| CAS Number        | 95907-03-2                                                                                    | <a href="#">[1]</a> <a href="#">[2]</a> |
| Synonyms          | 3-Cyano-2-hydroxypyridine, 3-Cyano-2(1H)-pyridinone, 2-Oxo-1,2-dihydropyridine-3-carbonitrile | <a href="#">[2]</a>                     |

## Experimental Protocols

Detailed experimental protocols for the synthesis of **2-Hydroxynicotinonitrile** are not readily available in peer-reviewed literature. However, the synthesis of structurally similar hydroxypyridine derivatives often involves the hydrolysis of a corresponding halo-pyridine or the diazotization of an aminopyridine followed by hydrolysis. Below is a representative protocol for the synthesis of a related compound, 2-hydroxy-nicotinic acid from 3-cyano-2-pyridone, which can serve as a methodological reference.

### Representative Synthesis: 2-Hydroxy-nicotinic Acid from 3-Cyano-2-pyridone

This protocol details the hydrolysis of a cyanopyridone to a carboxylic acid, a common transformation for nitrile groups on a pyridine ring.

#### Materials:

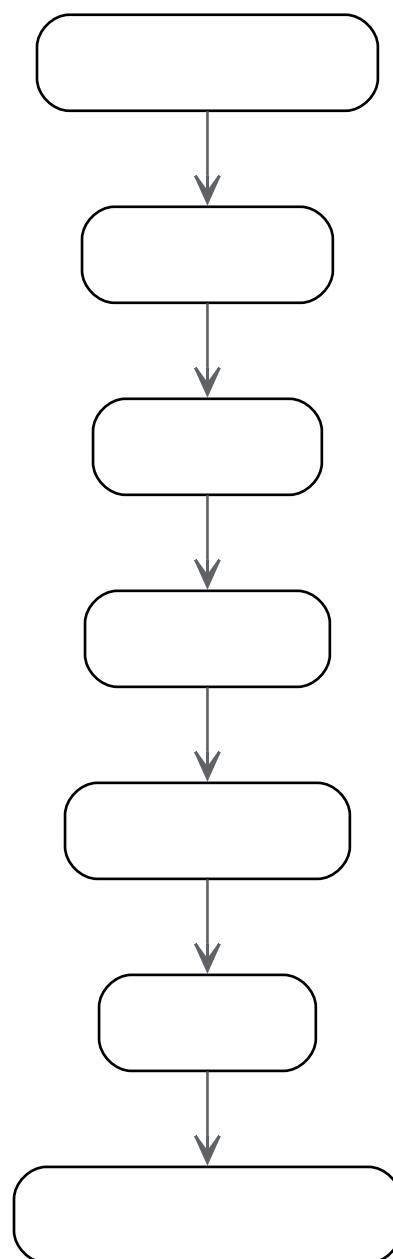
- 3-Cyano-2-pyridone
- 10N Hydrochloric acid
- Ice water

#### Procedure:

- A mixture of 48 g of 3-cyano-2-pyridone and 200 ml of 10N hydrochloric acid is refluxed for approximately 5 hours.[\[3\]](#)

- Following the reflux period, the reaction mixture is cooled to about 10-15°C and allowed to stand for several hours.[3]
- The resulting acidic suspension is filtered.[3]
- The collected precipitate is washed with ice water and then dried to yield 2-hydroxy-nicotinic acid.[3]

#### Logical Workflow for Representative Synthesis



[Click to download full resolution via product page](#)

Caption: Workflow for the synthesis of 2-hydroxy-nicotinic acid.

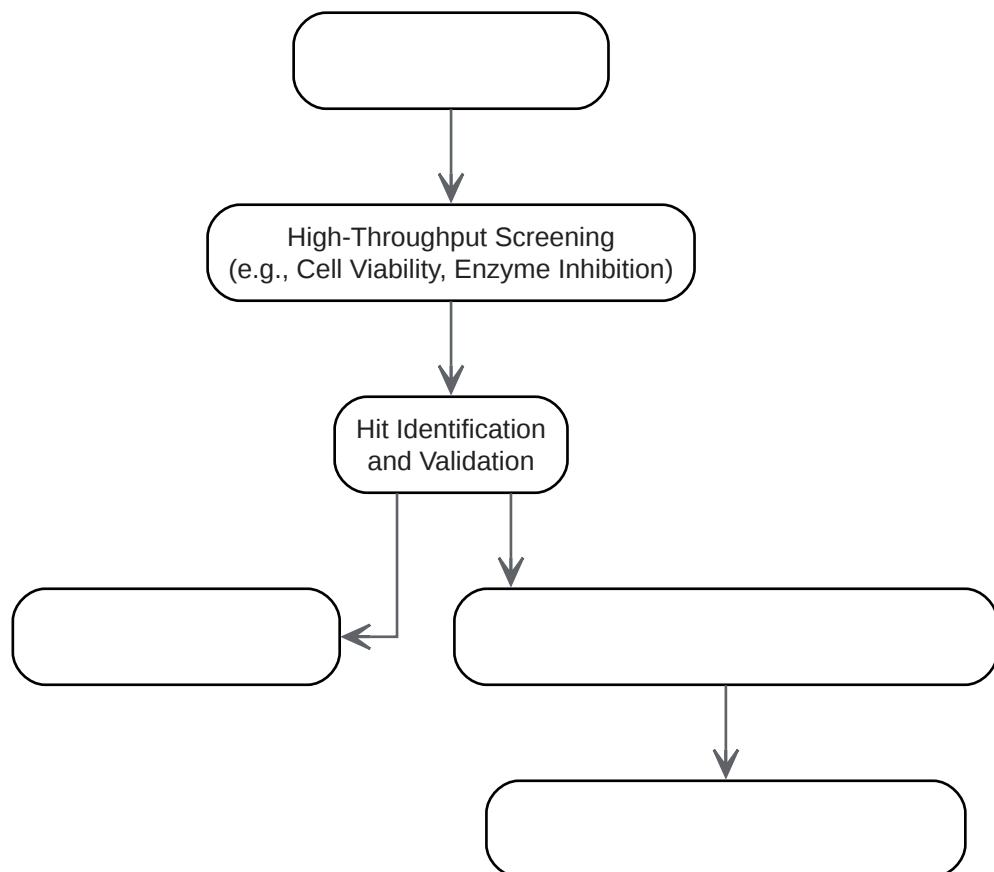
## Biological Activity and Signaling Pathways

Currently, there is a lack of specific data in the scientific literature detailing the biological activity or the signaling pathways directly modulated by **2-Hydroxynicotinonitrile**.

For researchers interested in the potential biological relevance of this molecule, investigating activities associated with structurally similar compounds could be a valuable starting point. For instance, various substituted pyridine and nicotinonitrile derivatives have been explored for a range of bioactivities. The synthesis of 2-hydroxypyridine and quinoline compounds is noted for their utility as herbicide and pharmaceutical intermediates.[4]

Given the absence of defined signaling pathways for **2-Hydroxynicotinonitrile**, a logical first step for investigation would be to perform broad-spectrum screening assays to identify potential cellular targets and biological effects. A possible workflow for such an investigation is outlined below.

### Proposed Workflow for Biological Investigation



[Click to download full resolution via product page](#)

Caption: A proposed workflow for the biological investigation of **2-Hydroxynicotinonitrile**.

#### Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: [info@benchchem.com](mailto:info@benchchem.com) or [Request Quote Online](#).

## References

- 1. 95907-03-2|2-Hydroxynicotinonitrile|BLD Pharm [bldpharm.com]
- 2. 2-hydroxynicotinonitrile 95907-03-2, China 2-hydroxynicotinonitrile 95907-03-2 Manufacturers, China 2-hydroxynicotinonitrile 95907-03-2 Suppliers - J&H Chemical [chemnet.com]
- 3. US4081451A - Process for preparing 2-halogeno nicotinic acids - Google Patents [patents.google.com]

- 4. US4968803A - Process for the preparation of 2-hydroxypyridine or quinoline compounds - Google Patents [patents.google.com]
- To cite this document: BenchChem. [2-Hydroxynicotinonitrile molecular weight and formula]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b016790#2-hydroxynicotinonitrile-molecular-weight-and-formula]

**Disclaimer & Data Validity:**

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

**Technical Support:** The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [\[Contact our Ph.D. Support Team for a compatibility check\]](#)

**Need Industrial/Bulk Grade?** [Request Custom Synthesis Quote](#)

## BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

### Contact

Address: 3281 E Guasti Rd  
Ontario, CA 91761, United States  
Phone: (601) 213-4426  
Email: [info@benchchem.com](mailto:info@benchchem.com)